

# Technical Guide: (3-Chloro-5-ethoxyphenyl)boronic acid

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## Compound of Interest

**Compound Name:** (3-Chloro-5-ethoxyphenyl)boronic acid

**Cat. No.:** B572545

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This document provides a detailed overview of the physicochemical properties of **(3-Chloro-5-ethoxyphenyl)boronic acid**, a key reagent in synthetic organic chemistry, particularly in cross-coupling reactions.

## Core Molecular Data

**(3-Chloro-5-ethoxyphenyl)boronic acid** is an organoboron compound with the chemical formula  $C_8H_{10}BClO_3$ <sup>[1][2][3]</sup>. Its structure features a phenyl ring substituted with a chloro group, an ethoxy group, and a boronic acid functional group. This arrangement of functional groups makes it a valuable building block in the synthesis of complex organic molecules.

## Molecular Weight Calculation

The molecular weight of a compound is determined by the sum of the atomic weights of its constituent atoms. The atomic weights used for this calculation are the standard atomic weights of carbon (C), hydrogen (H), boron (B), chlorine (Cl), and oxygen (O).

Based on the molecular formula  $C_8H_{10}BClO_3$ , the molecular weight is calculated as follows:

$$(8 \times \text{Atomic Weight of C}) + (10 \times \text{Atomic Weight of H}) + (1 \times \text{Atomic Weight of B}) + (1 \times \text{Atomic Weight of Cl}) + (3 \times \text{Atomic Weight of O})$$

$$(8 \times 12.011) + (10 \times 1.008) + (1 \times 10.81) + (1 \times 35.45) + (3 \times 15.999) = 200.43 \text{ g/mol } [1]$$

This calculated value is consistent with the molecular weight information available in chemical databases for the compound associated with CAS number 1256345-73-9[1][3].

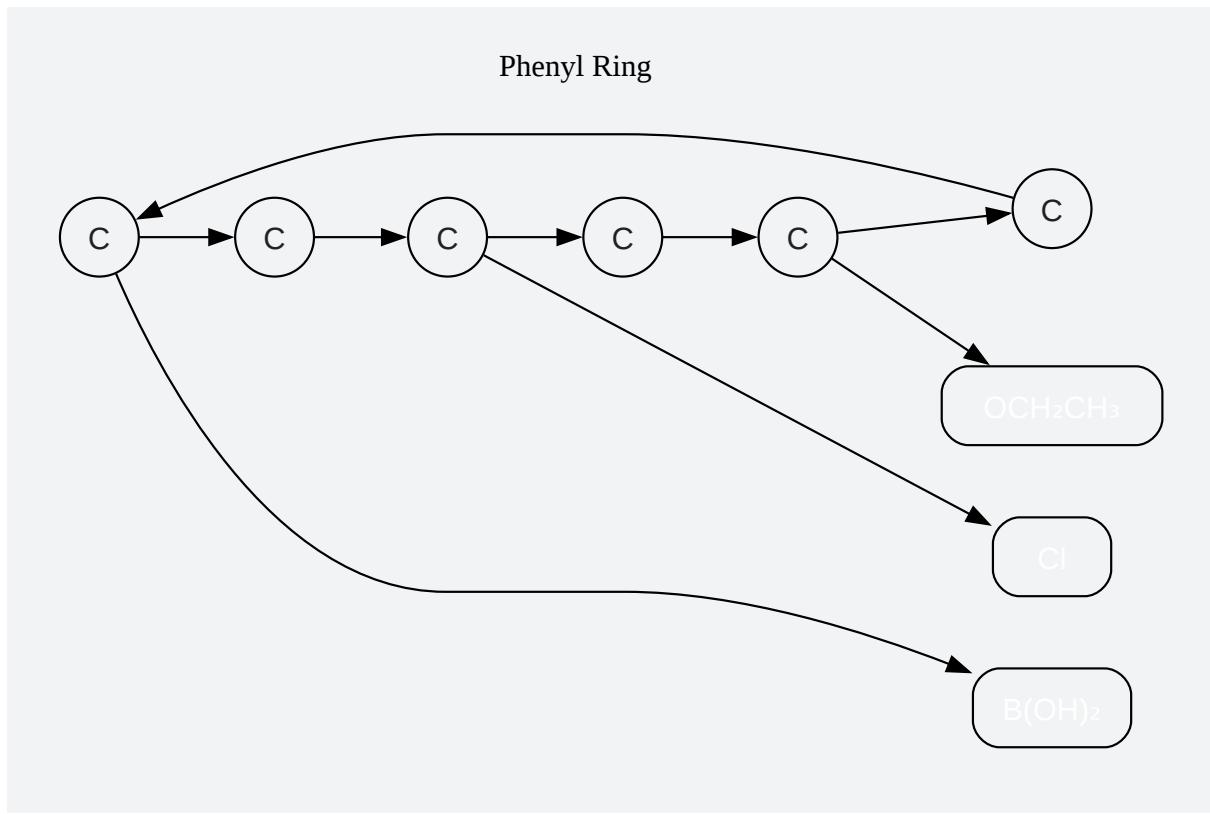
## Summary of Physicochemical Properties

The following table summarizes the key quantitative data for **(3-Chloro-5-ethoxyphenyl)boronic acid**.

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>10</sub> BClO <sub>3</sub>
Molecular Weight	200.43 g/mol
CAS Number	1256345-73-9

## Chemical Structure

The structural arrangement of atoms in **(3-Chloro-5-ethoxyphenyl)boronic acid** is crucial for its reactivity and application in chemical synthesis.



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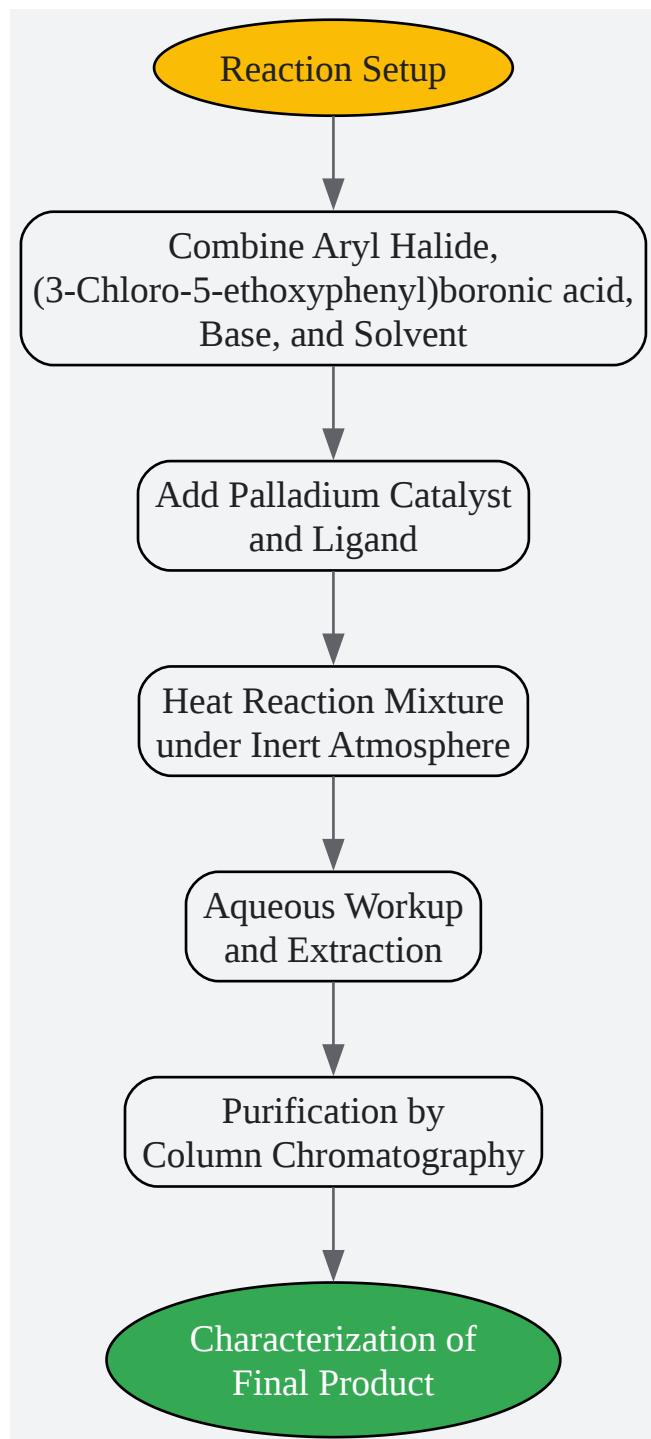
Caption: Chemical structure of **(3-Chloro-5-ethoxyphenyl)boronic acid**.

## Experimental Protocols

Detailed experimental protocols for the use of **(3-Chloro-5-ethoxyphenyl)boronic acid**, such as in Suzuki-Miyaura cross-coupling reactions, would be specific to the desired product and reaction conditions. A general workflow for such a reaction is outlined below.

## General Workflow for a Suzuki-Miyaura Coupling Reaction

This diagram illustrates a typical workflow for a palladium-catalyzed cross-coupling reaction involving an aryl boronic acid.



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Caption: Generalized workflow for a Suzuki-Miyaura cross-coupling reaction.

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## References

- 1. Angene - Boronic acid, B-(3-chloro-5-ethoxyphenyl)- | 1256345-73-9 | MFCD16660280 | AG000NZS [japan.angenechemical.com]
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